

Comprehensive Safety and Handling Guide for SMU-B

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Compound of Interest

Compound Name: SMU-B

Cat. No.: B610893

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Product Name: **SMU-B** Chemical Name: 6-[6-Amino-5-[(1R)-1-(2,6-dichloro-3-fluorophenyl)ethoxy]-3-pyridyl]-1'-methylspiro[indoline-3,4'-piperidine]-2-one Chemical Class: c-Met/ALK Dual Inhibitor, Investigational Antitumor Agent

Disclaimer: No specific Safety Data Sheet (SDS) for **SMU-B** is publicly available. This guide is based on the general principles for handling potent, biologically active pharmaceutical compounds and investigational new chemical entities. All procedures must be preceded by a formal, site-specific risk assessment conducted by qualified personnel. Adherence to all institutional and local regulations is mandatory.

Immediate Safety and Hazard Information

SMU-B is a potent enzyme inhibitor designed to elicit a strong pharmacological effect at low concentrations. Due to its mechanism of action and complex halogenated structure, it must be handled as a highly potent and potentially hazardous compound. The primary risks are associated with inhalation of airborne powder and accidental skin contact, which could lead to unintended biological effects.

Assumed Hazard Classification:

Hazard Type	Classification	Rationale
Acute Toxicity	Category 3 or 4 (Assumed)	As a potent kinase inhibitor, accidental absorption, inhalation, or ingestion could lead to systemic toxic effects.
Skin Corrosion/Irritation	Category 2 (Assumed)	Halogenated aromatic compounds can be irritating to the skin and eyes upon contact.
Serious Eye Damage/Irritation	Category 2A (Assumed)	Direct contact with eyes may cause serious irritation.
Specific Target Organ Toxicity	Category 1 or 2 (Assumed)	The compound is designed to target specific cellular pathways (c-Met/ALK) and could cause organ damage with repeated or significant exposure.

Personal Protective Equipment (PPE) Plan

The use of appropriate PPE is the final barrier of protection and must be used in conjunction with engineering controls. The level of PPE depends on the specific procedure being performed.

Procedure	Minimum PPE Requirement
Handling Unopened Container	Lab coat, safety glasses.
Weighing Solid Compound	Double nitrile gloves, disposable lab coat with knit cuffs, safety goggles (over prescription glasses), N95 or higher respirator.
Preparing Solutions (in fume hood)	Double nitrile gloves, disposable lab coat with knit cuffs, safety goggles, face shield.
In-Vitro/Cell Culture Use	Nitrile gloves, lab coat, safety glasses. All work performed in a certified biological safety cabinet (BSC).
Waste Disposal	Double nitrile gloves, disposable lab coat, safety goggles.

Glove Selection: Use powder-free nitrile gloves. For all procedures involving open handling of the compound, wearing two pairs of gloves (double-gloving) is mandatory. Change gloves immediately if they become contaminated.

Operational Plan: Step-by-Step Guidance

All work with solid **SMU-B** or concentrated solutions must be performed within designated containment areas.

Engineering Controls

- Weighing: All weighing of solid **SMU-B** must be conducted in a ventilated balance enclosure (VBE) or a powder containment hood that is certified for potent compound handling.
- Solution Preparation: All manipulations involving opening the primary container, preparing stock solutions, and making dilutions must be performed inside a certified chemical fume hood.

Experimental Protocol: Preparation of a 10 mM Stock Solution

- Preparation: Don all required PPE for handling potent solids. Decontaminate the work surface inside the chemical fume hood with an appropriate solvent (e.g., 70% ethanol).
- Weighing:
 - Place a tared weigh boat inside the ventilated balance enclosure.
 - Carefully transfer the required amount of **SMU-B** powder onto the weigh boat using a dedicated spatula.
 - Close the primary container immediately.
 - Record the exact weight.
- Solubilization:
 - Transfer the weigh boat containing the powder into the chemical fume hood.
 - Using forceps, carefully place the weigh boat into a sterile, appropriately sized conical tube or vial.
 - Add the calculated volume of the desired solvent (e.g., DMSO) directly into the vial to solubilize the compound.
 - Cap the vial tightly and vortex until the solid is completely dissolved.
- Labeling and Storage:
 - Clearly label the vial with the compound name (**SMU-B**), concentration, solvent, date, and your initials.
 - Store the stock solution as recommended (typically at -20°C or -80°C).
- Cleanup:
 - Treat all disposable items that came into contact with **SMU-B** (weigh boat, spatula, pipette tips) as hazardous chemical waste.

- Wipe down the work surfaces of the fume hood and balance enclosure with a deactivating solution or appropriate solvent, followed by a general cleaner.

Disposal Plan

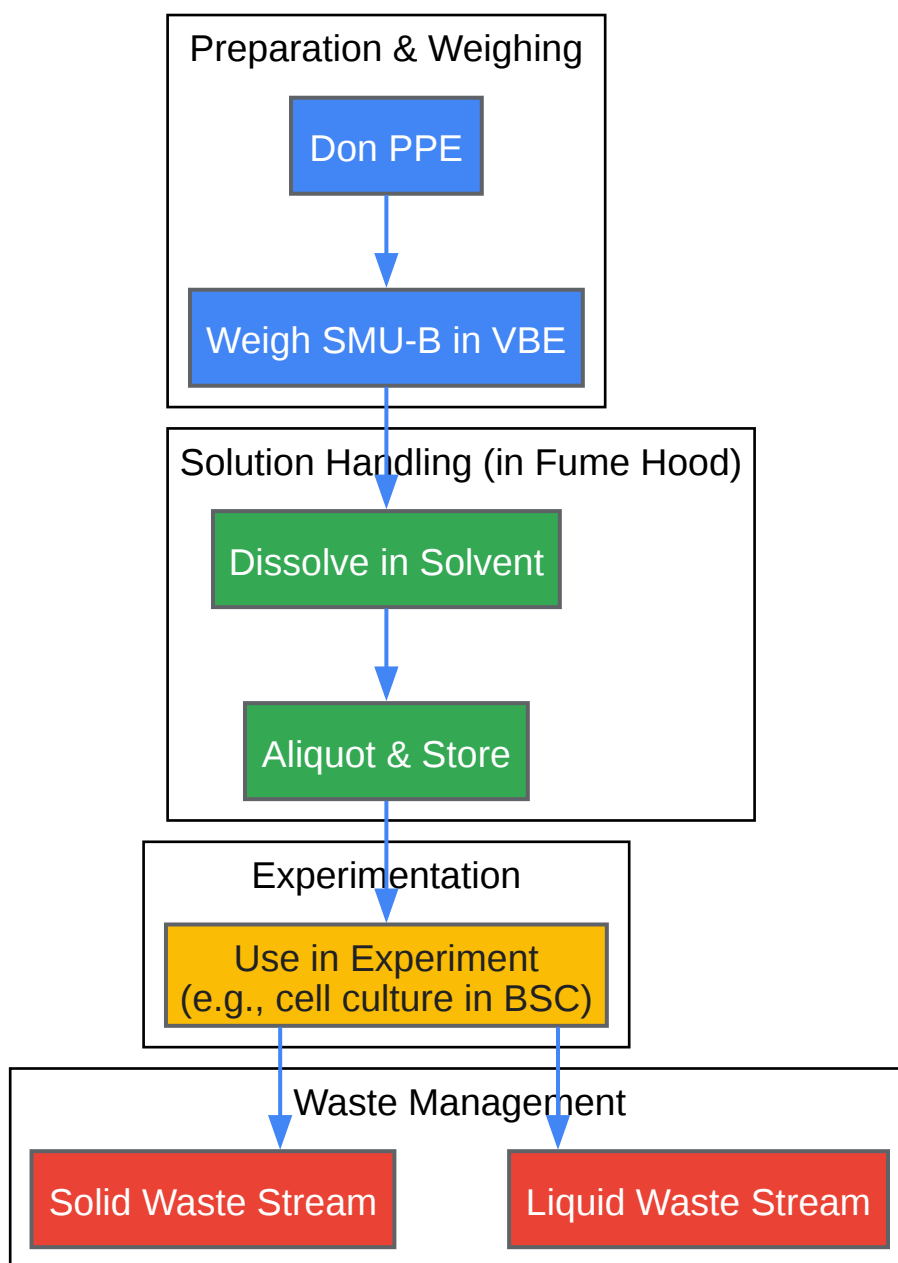
Proper segregation and disposal of waste are critical to prevent environmental contamination and accidental exposure.

Waste Stream	Description	Disposal Procedure
Solid Waste	Contaminated gloves, wipes, weigh boats, disposable lab coats, pipette tips.	Collect in a dedicated, sealed, and clearly labeled hazardous waste container. Do not mix with general lab trash.
Liquid Waste	Unused or leftover solutions of SMU-B, contaminated solvents.	Collect in a dedicated, sealed, and clearly labeled hazardous liquid waste container. Do not pour down the drain.
Sharps Waste	Contaminated needles, syringes, glass pipette tips.	Dispose of immediately into a designated sharps container for hazardous chemical waste.

Follow all institutional and local environmental health and safety (EHS) guidelines for the final pickup and disposal of hazardous waste.

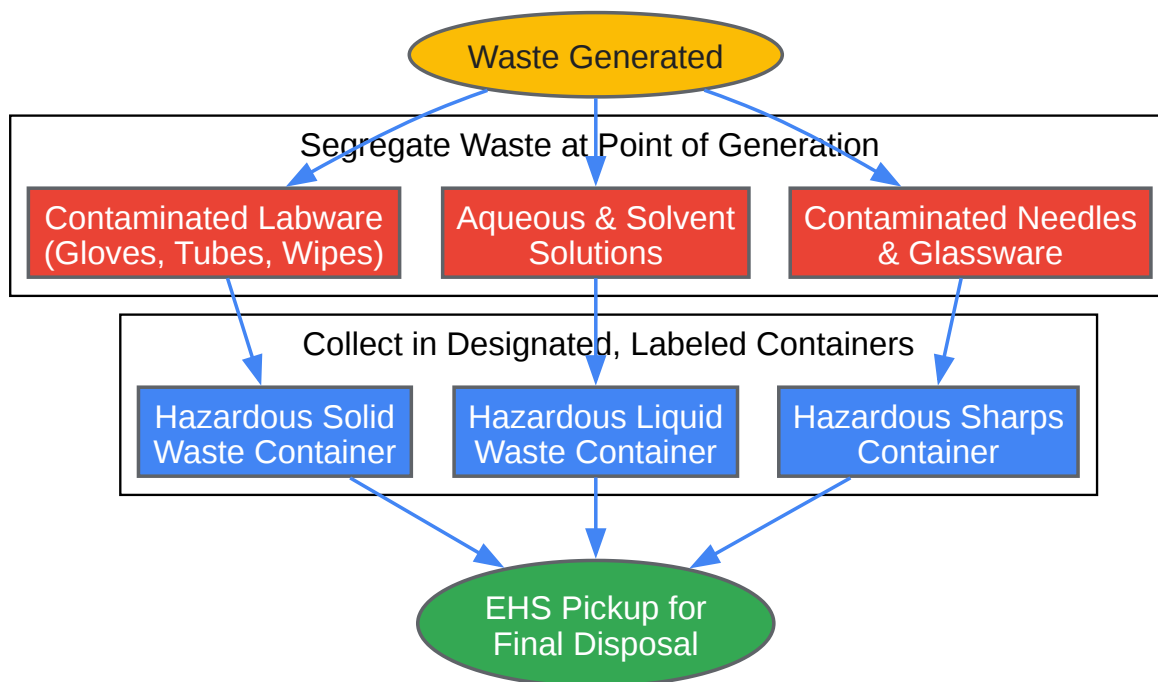
Visual Workflow and Logic Diagrams

To ensure procedural clarity, the following diagrams outline the key operational workflows.



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Caption: High-level workflow for handling potent compound **SMU-B**.



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Caption: Decision pathway for proper waste segregation and disposal.

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